

An In-depth Technical Guide to the Safe Handling of 3-Fluorobenzylamine

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Compound of Interest

Compound Name: 3-Fluorobenzylamine

Cat. No.: B089504

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **3-Fluorobenzylamine** (CAS No. 100-82-3), a versatile building block in pharmaceutical and chemical synthesis. Adherence to these guidelines is critical to ensure the safety of laboratory personnel and the integrity of research.

Physicochemical and Safety Data

The following tables summarize the key physical, chemical, and safety properties of **3-Fluorobenzylamine**.

Table 1: Physical and Chemical Properties

Property	Value	Source(s)
Molecular Formula	C ₇ H ₈ FN	[1][2]
Molecular Weight	125.14 g/mol	[2]
Appearance	Colorless to light yellow clear liquid	[1][3]
Boiling Point	82 °C at 16 mmHg	[1]
Density	1.097 g/mL at 25 °C	[2]
Refractive Index	n _{20/D} 1.514	[2]
Flash Point	71 °C (159.8 °F) - closed cup	[2]
Solubility	Soluble in water	[4]

Table 2: Toxicological and Safety Data

Parameter	Value	Source(s)
Acute Toxicity	Not classified as acutely toxic. However, it is harmful if swallowed or in contact with skin.	[5][6][7]
Skin Corrosion/Irritation	Causes severe skin burns and eye damage. Classified as Skin Corrosion 1B.	[2][5]
Serious Eye Damage/Irritation	Causes serious eye damage.	[5][8]
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation.	[5][9]
Germ Cell Mutagenicity	Not classified.	[5]
Carcinogenicity	Not classified.	[5]
Reproductive Toxicity	Not classified.	[5]

Hazard Identification and GHS Classification

3-Fluorobenzylamine is classified as a hazardous substance. The Globally Harmonized System (GHS) classification is as follows:

- Pictograms:
 - GHS05: Corrosion[2][5]
- Signal Word: Danger[2][5]
- Hazard Statements:
 - H227: Combustible liquid[5][8]
 - H314: Causes severe skin burns and eye damage[2][5]
 - H318: Causes serious eye damage[5][8]
 - H335: May cause respiratory irritation[5]
- Precautionary Statements: A comprehensive list of precautionary statements can be found in the safety data sheets and includes P280 (wear protective gloves/protective clothing/eye protection/face protection), P303 + P361 + P353 (IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower), P305 + P351 + P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing), and P405 (Store locked up).[2][5]

Experimental Protocols

Detailed experimental protocols for the toxicological and physical hazard testing of **3-Fluorobenzylamine** are not publicly available in the cited resources. This information is typically held by the manufacturers and regulatory agencies that conduct the testing. Researchers should refer to standard OECD or EPA guidelines for chemical safety testing for general methodologies.

Safe Handling and Storage

4.1. Engineering Controls

- Work should be conducted in a well-ventilated area, preferably in a chemical fume hood.[\[5\]](#)
[\[9\]](#)
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[9\]](#)

4.2. Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[\[2\]](#)[\[9\]](#)
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber) and protective clothing to prevent skin contact.[\[2\]](#)[\[9\]](#)
- Respiratory Protection: If working outside of a fume hood or if ventilation is inadequate, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate cartridge for organic vapors.[\[2\]](#)[\[9\]](#)

4.3. Handling Procedures

- Avoid breathing vapors, mist, or gas.[\[5\]](#)[\[7\]](#)
- Avoid contact with skin and eyes.[\[5\]](#)
- Keep away from heat, sparks, and open flames.[\[5\]](#)[\[9\]](#)
- Use non-sparking tools and follow proper grounding procedures to avoid static electricity.[\[5\]](#)
- Handle in accordance with good industrial hygiene and safety practices. Do not eat, drink, or smoke in the work area. Wash hands thoroughly after handling.[\[5\]](#)

4.4. Storage

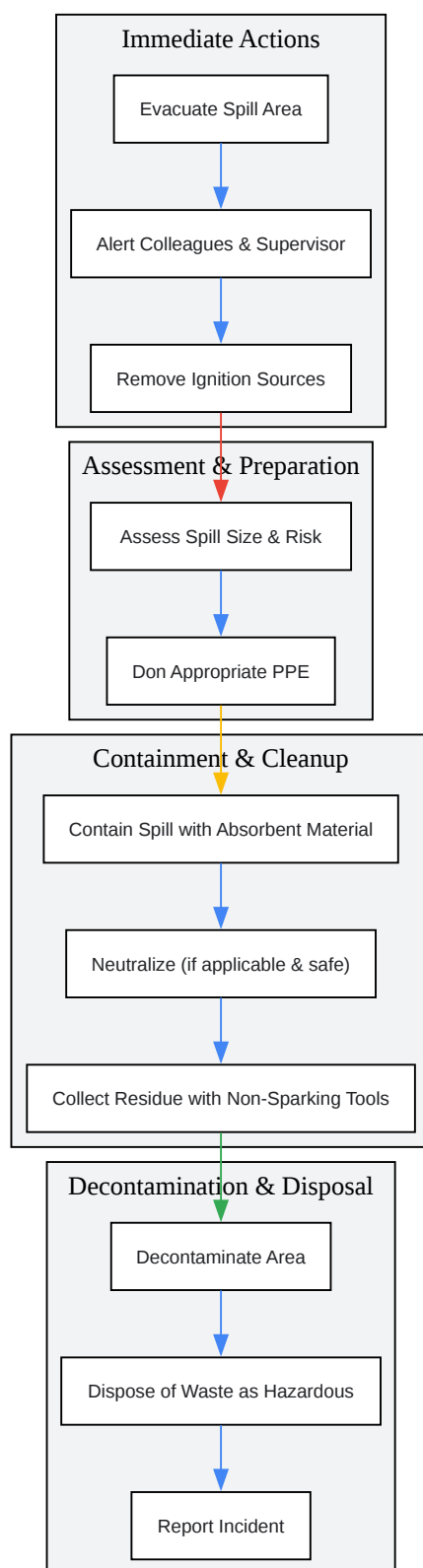
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[4\]](#)[\[9\]](#)
- Store in a corrosives area away from incompatible materials.[\[4\]](#)[\[9\]](#)

- Incompatible materials include strong oxidizing agents, acids, acid chlorides, and acid anhydrides.[\[5\]](#)[\[7\]](#)[\[9\]](#)
- Store at 2-8 °C for long-term stability.[\[1\]](#)

Emergency Procedures

5.1. Spill Response

In the event of a spill, follow the workflow outlined below.



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Figure 1: Workflow for Handling a **3-Fluorobenzylamine** Spill.

5.2. First Aid Measures

- Inhalation: Remove the victim to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[6][9]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[6][7][9]
- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical attention.[6][7][9]
- Ingestion: Do NOT induce vomiting. Clean mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[7][9]

5.3. Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[7][9]
- Specific Hazards: Combustible liquid. Containers may explode when heated. Thermal decomposition can produce toxic gases, including carbon oxides, nitrogen oxides, and hydrogen fluoride.[9]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[7][9]

Reactivity and Stability

- Chemical Stability: Stable under normal storage conditions.[4][5]
- Possibility of Hazardous Reactions: No hazardous reactions are expected under normal processing.[9]
- Conditions to Avoid: Heat, flames, sparks, and other sources of ignition.[4][5][9]
- Incompatible Materials: Strong oxidizing agents, strong acids, acid chlorides, and acid anhydrides.[5][7][9]

- Hazardous Decomposition Products: Under fire conditions, hazardous decomposition products include carbon oxides, nitrogen oxides (NO_x), and hydrogen fluoride.[7][9]

Disposal Considerations

Dispose of contents and container in accordance with local, regional, national, and international regulations. This material and its container must be disposed of as hazardous waste.[6]

This guide is intended to provide a comprehensive overview of the safety and handling precautions for **3-Fluorobenzylamine**. It is not a substitute for a thorough review of the Safety Data Sheet (SDS) and proper laboratory safety training. Always consult the most current SDS for this chemical before use.

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